

Application Notes and Protocols: Solubility of BMS-986104 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-986104 hydrochloride

Cat. No.: B606282

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

BMS-986104 hydrochloride is a selective sphingosine-1-phosphate receptor 1 (S1P1) partial agonist.^{[1][2]} It is a modulator of the S1P1 receptor, a G protein-coupled receptor (GPCR), and has been investigated for its potential in treating autoimmune diseases.^{[1][3]} As a prodrug, BMS-986104 is converted in vivo to its pharmacologically active phosphate form, BMS-986104-P. Understanding the solubility of **BMS-986104 hydrochloride** in common laboratory solvents is crucial for the preparation of stock solutions and for conducting a wide range of in vitro and in vivo studies. This document provides a detailed protocol for determining the solubility of **BMS-986104 hydrochloride** and presents a template for data organization.

Data Presentation: Solubility of BMS-986104 Hydrochloride

A comprehensive literature search did not yield specific quantitative data for the solubility of **BMS-986104 hydrochloride** in DMSO or other organic solvents. The following table is provided as a template for researchers to record their experimental findings.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mM)	Method
DMSO	25	Shake-Flask		
Ethanol	25	Shake-Flask		
Methanol	25	Shake-Flask		
PBS (pH 7.4)	25	Shake-Flask		

Experimental Protocol: Determination of BMS-986104 Hydrochloride Solubility by the Shake-Flask Method

This protocol outlines the widely accepted shake-flask method for determining the thermodynamic solubility of a compound.

Materials:

- **BMS-986104 hydrochloride** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.5% purity
- Other organic solvents of interest (e.g., Ethanol, Methanol)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Analytical balance
- Vortex mixer
- Thermostatic shaker incubator
- Microcentrifuge
- Syringe filters (0.22 µm)

- High-Performance Liquid Chromatography (HPLC) system
- Volumetric flasks and other standard laboratory glassware

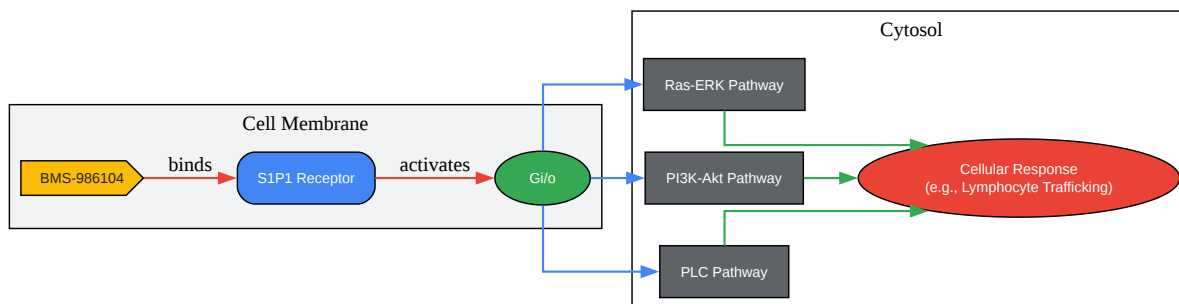
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **BMS-986104 hydrochloride** powder to a series of appropriately labeled glass vials. The exact amount should be more than what is expected to dissolve to ensure a saturated solution.
 - Add a precise volume of the desired solvent (e.g., 1 mL of DMSO) to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker incubator set to a constant temperature (e.g., 25°C).
 - Agitate the samples at a constant speed for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A preliminary time-course experiment can be conducted to determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and let them stand undisturbed for at least one hour to allow the undissolved solid to settle.
 - For complete separation of the solid from the liquid phase, centrifuge the vials at a high speed (e.g., 10,000 x g) for 15-20 minutes.
- Sample Preparation and Analysis:
 - Carefully collect the supernatant without disturbing the solid pellet.

- Filter the supernatant through a 0.22 μm syringe filter to remove any remaining undissolved particles.
- Perform a serial dilution of the filtered supernatant with the respective solvent to bring the concentration of **BMS-986104 hydrochloride** within the linear range of the analytical method.
- Quantification by HPLC:
 - Prepare a standard calibration curve of **BMS-986104 hydrochloride** in the same solvent with known concentrations.
 - Analyze the diluted samples and standards using a validated HPLC method.
 - Determine the concentration of **BMS-986104 hydrochloride** in the diluted samples from the calibration curve.
 - Calculate the original concentration in the undiluted supernatant by applying the dilution factor. This value represents the solubility of **BMS-986104 hydrochloride** in the specific solvent at the tested temperature.

Signaling Pathway

BMS-986104 acts as a partial agonist at the S1P1 receptor, which is a G protein-coupled receptor. The binding of an agonist to the S1P1 receptor typically leads to the activation of intracellular signaling pathways that are involved in lymphocyte trafficking.



[Click to download full resolution via product page](#)

Caption: S1P1 Receptor Signaling Pathway Activation by BMS-986104.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Identification and Preclinical Pharmacology of BMS-986104: A Differentiated S1P1 Receptor Modulator in Clinical Trials - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Solubility of BMS-986104 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606282#bms-986104-hydrochloride-solubility-in-dmso-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com